

# 1-Methyladamantane: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: 1-Methyladamantane

Cat. No.: B139842

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This in-depth technical guide provides a comprehensive overview of **1-methyladamantane**, a saturated tricyclic hydrocarbon with significant and expanding applications in medicinal chemistry, materials science, and drug development. The unique structural characteristics of the adamantane cage, combined with the influence of the 1-methyl substituent, impart a desirable combination of high lipophilicity, metabolic stability, and conformational rigidity. These properties make **1-methyladamantane** a valuable pharmacophore and a versatile building block for the synthesis of novel therapeutic agents and advanced polymers. This guide will cover the fundamental physicochemical properties, detailed synthesis methodologies, key applications, and essential safety and handling protocols for **1-methyladamantane**, serving as a critical resource for scientists and researchers in the field.

## Core Physicochemical Properties

**1-Methyladamantane** is a derivative of adamantane, featuring a methyl group at one of the four equivalent bridgehead positions. This substitution pattern is crucial for its chemical identity and physical behavior.

| Property            | Value   | Source(s) |
|---------------------|---|-----------|
| CAS Number          | 768-91-2  | [1][2]    |
| Molecular Formula   | C <sub>11</sub> H <sub>18</sub>                           | [1]       |
| Molecular Weight    | 150.26 g/mol  |           |
| Appearance          | White crystalline solid                                   | [2]       |
| Melting Point       | 103-105 °C  |           |
| Boiling Point       | ~190-194 °C   |           |
| Solubility          | Insoluble in water; soluble in nonpolar organic solvents. | [2]       |
| Storage Temperature | 2-8°C, sealed in a dry environment                        |           |

The diamondoid structure of the adamantane core is responsible for its notable thermal stability and high melting point. The presence of the methyl group at a tertiary carbon provides a site for potential functionalization while subtly influencing its overall steric and electronic profile.

## Synthesis of 1-Methyladamantane: Protocols and Mechanistic Insights

The synthesis of **1-methyladamantane** can be achieved through several routes. A common and reliable laboratory-scale method involves the methylation of a 1-haloadamantane precursor, such as 1-chloroadamantane, using a Grignard reagent. This approach is favored for its relatively high yield and straightforward execution.

### Experimental Protocol: Grignard-Mediated Synthesis from 1-Chloroadamantane

This protocol details the synthesis of **1-methyladamantane** from 1-chloroadamantane and methylmagnesium iodide. The causality behind each step is explained to provide a deeper understanding of the experimental choices.

## Materials:

- 1-Chloroadamantane
- Magnesium turnings
- Methyl iodide
- Anhydrous diethyl ether ( $\text{Et}_2\text{O}$ )
- Iodine (crystal for initiation)
- Saturated aqueous ammonium chloride ( $\text{NH}_4\text{Cl}$ ) solution
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask (three-necked)
- Reflux condenser
- Dropping funnel
- Magnetic stirrer and stir bar
- Inert atmosphere setup (Nitrogen or Argon)

## Procedure:

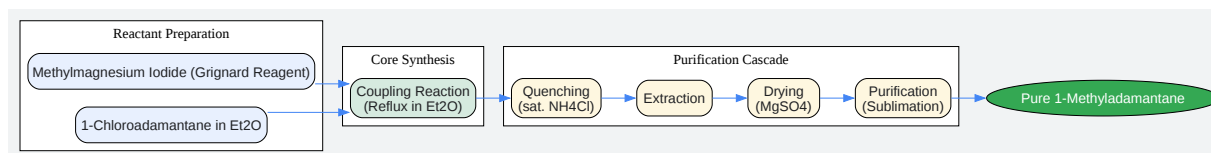
- Apparatus Setup and Inert Atmosphere: Assemble a flame-dried three-necked round-bottom flask with a reflux condenser, a dropping funnel, and a nitrogen/argon inlet. This is critical as Grignard reagents are highly reactive with atmospheric moisture and oxygen.
- Grignard Reagent Formation: Place magnesium turnings in the flask. Add a small crystal of iodine, which serves to etch the passivating magnesium oxide layer on the turnings, thereby initiating the reaction. Add a solution of methyl iodide in anhydrous diethyl ether to the dropping funnel. Add a small amount of the methyl iodide solution to the magnesium and observe for the initiation of the reaction (disappearance of the iodine color and gentle bubbling). Once initiated, add the remaining methyl iodide solution dropwise at a rate that

maintains a gentle reflux. After the addition is complete, continue to stir the mixture until the magnesium is nearly all consumed, resulting in a grayish solution of methylmagnesium iodide.

- **Coupling Reaction:** Dissolve 1-chloroadamantane in anhydrous diethyl ether and add this solution to the dropping funnel. Add the 1-chloroadamantane solution dropwise to the freshly prepared Grignard reagent. The reaction is typically exothermic, and the addition rate should be controlled to maintain a gentle reflux. After the addition is complete, heat the reaction mixture to reflux for 2-3 hours to ensure the reaction proceeds to completion.
- **Reaction Quenching:** Cool the reaction mixture to 0°C in an ice bath. Slowly and carefully add saturated aqueous ammonium chloride solution dropwise to quench the excess Grignard reagent. This is a safer alternative to using strong acids, which can lead to vigorous and potentially hazardous reactions.
- **Work-up and Extraction:** Transfer the mixture to a separatory funnel. The organic layer containing the product will separate from the aqueous layer. Extract the aqueous layer with diethyl ether (2-3 times) to recover any dissolved product. Combine all the organic extracts.
- **Washing and Drying:** Wash the combined organic extracts with brine (saturated NaCl solution) to remove any remaining water-soluble impurities. Dry the organic layer over anhydrous magnesium sulfate.
- **Isolation and Purification:** Filter off the drying agent and remove the diethyl ether by rotary evaporation. The crude **1-methyladamantane** can be purified by sublimation or recrystallization from a suitable solvent such as methanol or ethanol to yield a white crystalline solid.

## Synthesis Workflow Diagram

The following diagram illustrates the key stages of the Grignard-mediated synthesis of **1-methyladamantane**.



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Caption: Workflow for the synthesis of **1-methyladamantane**.

## Applications in Drug Discovery and Polymer Science

The adamantane scaffold is a well-established "lipophilic bullet" in medicinal chemistry, often used to enhance the bioavailability and metabolic stability of drug candidates[3][4]. The **1-methyladamantane** moiety offers a nuanced variation on this theme, providing a subtle yet significant modification of the steric and electronic properties of the parent adamantane cage.

## Role in Medicinal Chemistry

The incorporation of a **1-methyladamantane** group can serve several strategic purposes in drug design:

- **Fine-Tuning Lipophilicity:** The methyl group increases the lipophilicity of the adamantane core, which can be leveraged to optimize the absorption, distribution, metabolism, and excretion (ADME) properties of a drug candidate.
- **Modulating Receptor Interactions:** The steric bulk of the **1-methyladamantane** group can be used to probe and optimize interactions within the binding pocket of a biological target. This can lead to improved potency and selectivity.
- **Enhancing Metabolic Stability:** The adamantane cage is resistant to metabolic degradation. The 1-methyl derivative retains this stability, protecting adjacent functional groups from

enzymatic cleavage and prolonging the drug's half-life.

Recent research has highlighted the potential of **1-methyladamantane** derivatives as promising antiviral agents, with scalable synthesis methods being developed to support further investigation[5]. Additionally, adamantane derivatives linked to monoterpenoids have shown inhibitory activity against Tyrosyl-DNA phosphodiesterase 1 (Tdp1), a promising target for anticancer therapy[6].

## Applications in Polymer Science

The rigid and bulky nature of the **1-methyladamantane** unit makes it an attractive monomer for the synthesis of high-performance polymers with enhanced thermal and mechanical properties.

- **High-Performance Methacrylate Polymers:** Adamantane-containing methacrylate polymers exhibit improved thermal stability, higher glass transition temperatures (T<sub>g</sub>), and lower water absorption compared to conventional poly(methyl methacrylate) (PMMA)[7][8]. The introduction of the adamantane group into the polymer chain restricts the movement of the polymer chains, leading to these enhanced properties[8].
- **Microporous Polymers:** Adamantane-based microporous polymers can be synthesized via Friedel–Crafts reactions of 1-bromoadamantane with aromatic compounds. These materials have potential applications in gas storage and separation due to their high surface area and porosity[9]. The **1-methyladamantane** core can be envisioned as a building block for similar polymers with tailored properties.

## Safety, Handling, and Hazard Profile

**1-Methyladamantane** is classified as an irritant and requires careful handling in a laboratory setting. Adherence to standard safety protocols is essential to minimize risk.

## GHS Hazard Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **1-methyladamantane** is associated with the following hazards[1][2]:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

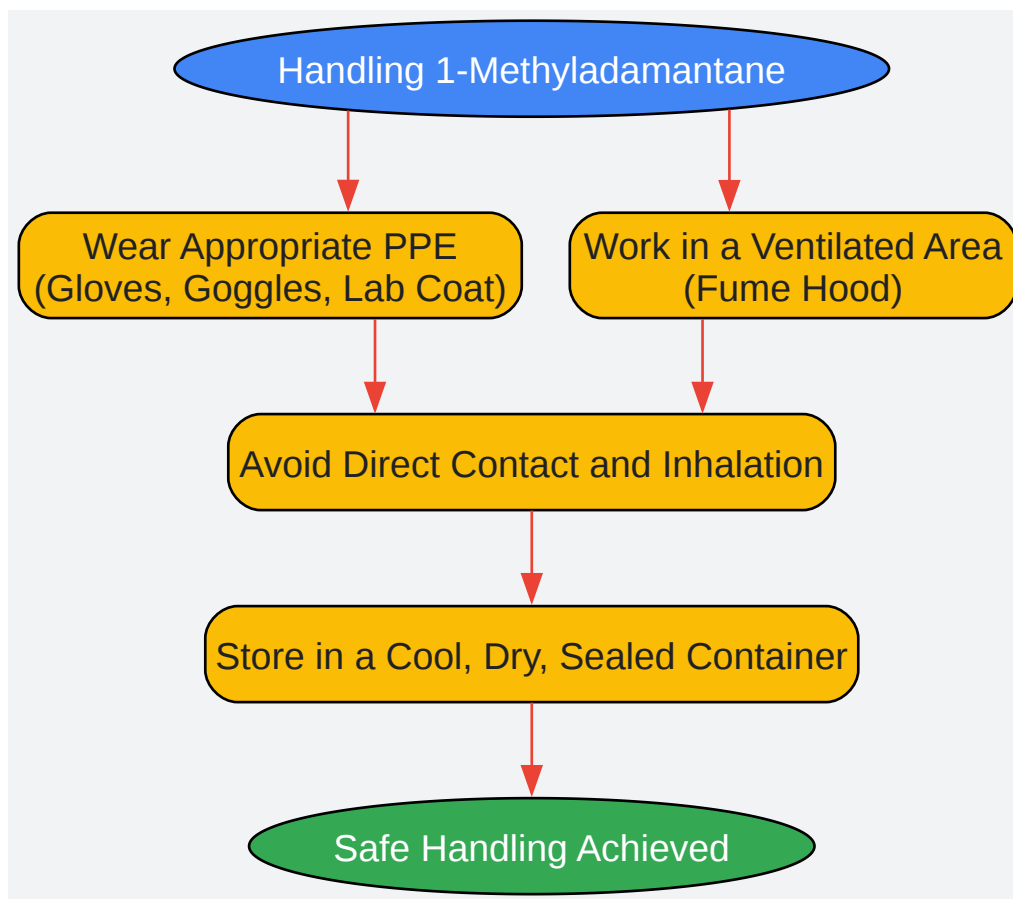
The corresponding GHS pictogram is the exclamation mark (GHS07).

## Recommended Handling Procedures

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, chemical-resistant gloves, and safety glasses with side shields.
- Ventilation: Handle **1-methyladamantane** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.
- Handling: Avoid direct contact with skin and eyes. Do not eat, drink, or smoke in areas where the chemical is handled. Wash hands thoroughly after handling.
- Spills: In case of a spill, clean it up immediately using appropriate absorbent materials. Avoid generating dust.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials.

## Logical Flow for Safe Handling

The following diagram outlines the logical decision-making process for the safe handling of **1-methyladamantane**.



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Caption: Decision tree for safe handling of **1-methyladamantane**.

## Conclusion

**1-Methyladamantane** stands as a compound of significant interest for both fundamental research and applied sciences. Its unique combination of a rigid, lipophilic core with the subtle yet impactful presence of a methyl group provides a versatile platform for the design of novel molecules with tailored properties. From enhancing the therapeutic potential of new drug candidates to forming the backbone of advanced polymers, the applications of **1-methyladamantane** are both diverse and expanding. A thorough understanding of its synthesis, properties, and safe handling, as detailed in this guide, is paramount for unlocking its full potential in the hands of innovative researchers and scientists.

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